

Introduction: The Strategic Value of the Phenylpyridine Scaffold

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Compound of Interest

Compound Name: **5-Chloro-2-phenylpyridine**

Cat. No.: **B1350379**

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In the landscape of modern medicinal chemistry and materials science, the substituted phenylpyridine motif stands out as a privileged scaffold. Its unique combination of aromaticity, hydrogen bonding capability, and tunable electronic properties makes it a cornerstone for the design of novel therapeutic agents and functional materials. **5-Chloro-2-phenylpyridine** is a particularly valuable intermediate, serving as a versatile building block for introducing the 2-phenylpyridine core into more complex molecular architectures. The chlorine atom at the 5-position provides a reliable synthetic handle for further functionalization, primarily through palladium-catalyzed cross-coupling reactions, allowing for the systematic exploration of chemical space in drug discovery programs.[\[1\]](#)[\[2\]](#)

This guide offers a senior application scientist's perspective on the core properties, synthesis, reactivity, and applications of **5-Chloro-2-phenylpyridine**, providing researchers and drug development professionals with the technical insights necessary for its effective utilization.

Core Physicochemical & Spectroscopic Profile

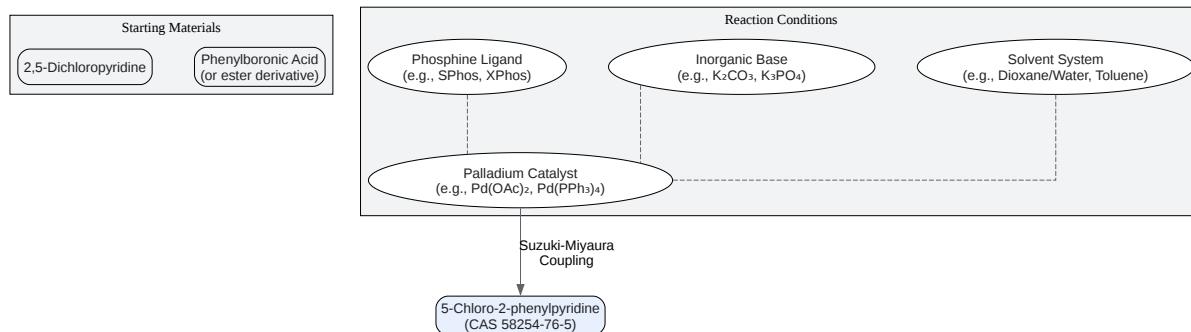
A foundational understanding of a reagent's physical and chemical properties is paramount for its successful application in synthesis and process development. The key identifiers and computed properties for **5-Chloro-2-phenylpyridine** are summarized below. It is noteworthy that experimental data for properties such as melting and boiling points are not consistently reported in the literature, a common occurrence for specialized chemical intermediates.[\[3\]](#)

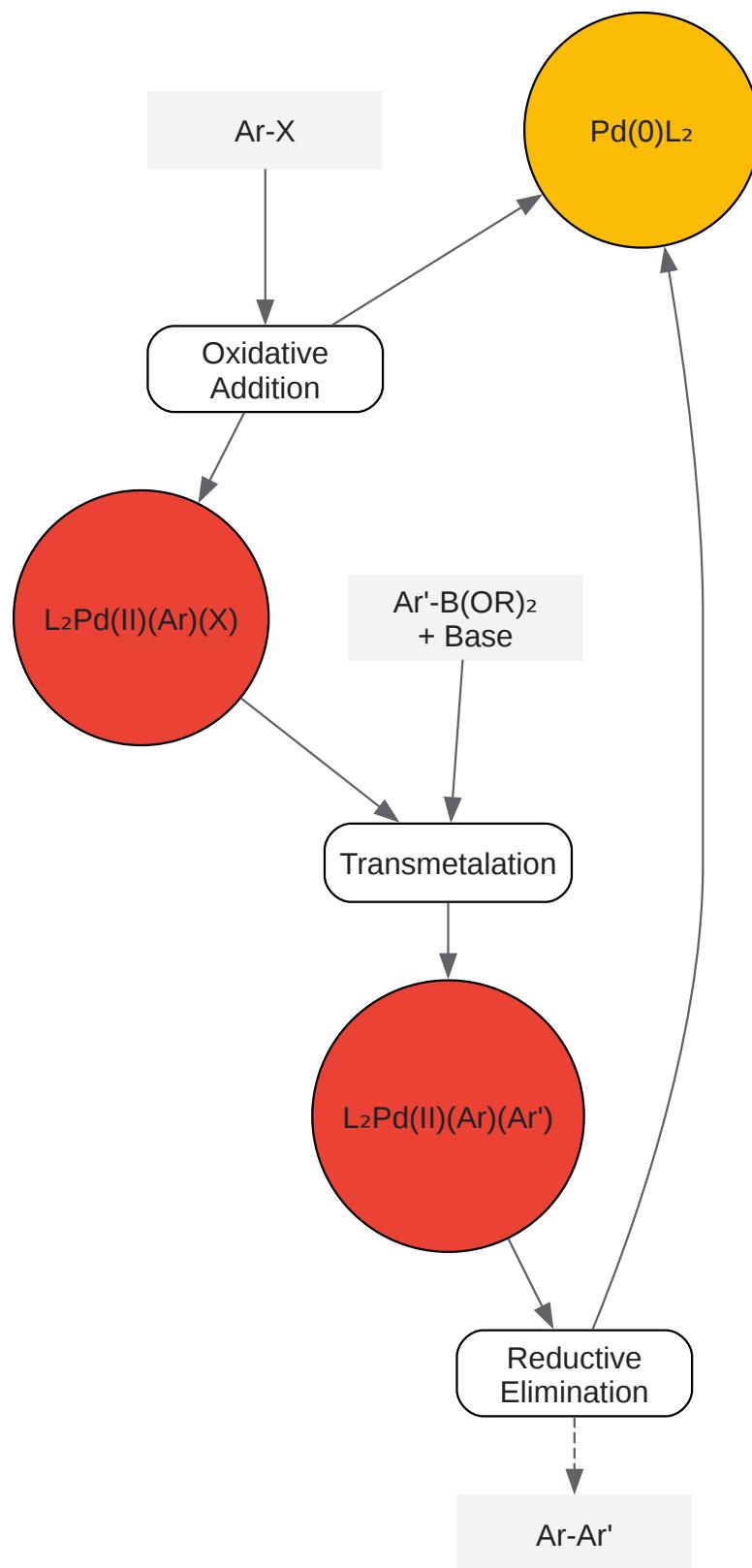
Property	Value	Source
CAS Number	58254-76-5	[4] [5]
Molecular Formula	C ₁₁ H ₈ ClN	[3] [4]
Molecular Weight	189.64 g/mol	[3] [4]
IUPAC Name	5-chloro-2-phenylpyridine	[4]
Synonyms	3-Chloro-6-phenylpyridine	[4]
Canonical SMILES	C1=CC=C(C=C1)C2=NC=C(C=C2)Cl	[4]
XLogP3-AA	3.1	[4]
Topological Polar Surface Area	12.9 Å ²	[4]
Hydrogen Bond Acceptor Count	1	[4]
Rotatable Bond Count	1	[4]

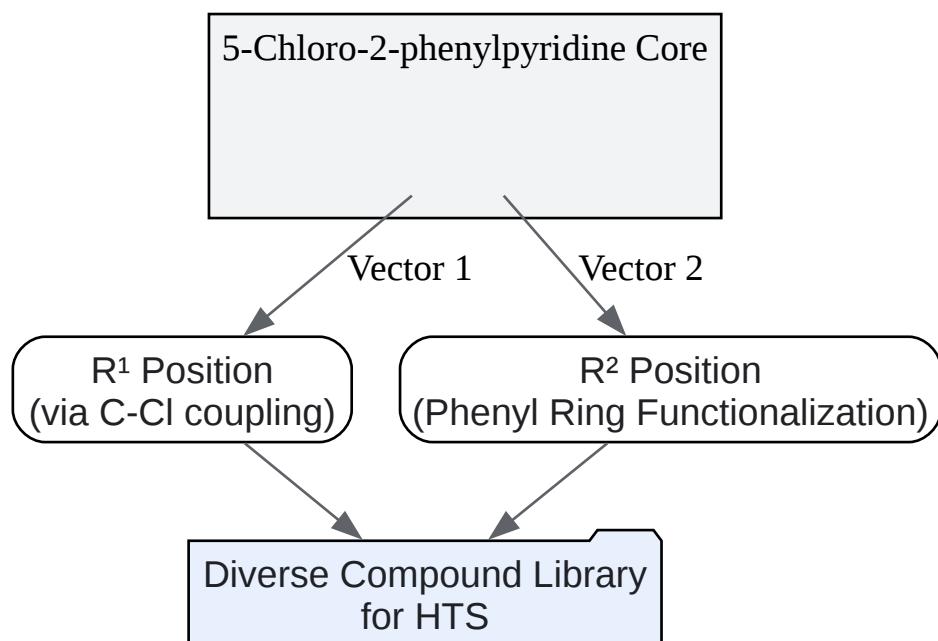
Spectroscopic Data Insights: Mass spectrometry data for this compound is available, with GC-MS being a common characterization method.[\[4\]](#) Researchers synthesizing or using this compound should anticipate confirming its identity via mass spectrometry, alongside ¹H and ¹³C NMR to verify the structure and purity. For comparison, the IR spectrum of the parent compound, 2-phenylpyridine, is well-documented and can serve as a reference point for identifying key vibrational modes of the core structure.[\[6\]](#)

Strategic Synthesis: The Suzuki-Miyaura Coupling Approach

The most prevalent and efficient strategy for constructing the **5-Chloro-2-phenylpyridine** scaffold is through the Suzuki-Miyaura cross-coupling reaction.[\[7\]](#) This palladium-catalyzed method forms the crucial C-C bond between the pyridine and phenyl rings with high selectivity and functional group tolerance. The primary pathway involves the coupling of a chloropyridine derivative with phenylboronic acid.







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